

Personal protective equipment for handling 3-bromo-1H-indazol-6-amine

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Compound of Interest

Compound Name: 3-bromo-1H-indazol-6-amine

Cat. No.: B1287507

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Essential Safety and Handling Guide for 3-bromo-1H-indazol-6-amine

This guide provides crucial safety, operational, and disposal protocols for handling **3-bromo-1H-indazol-6-amine** (CAS No: 52347-72-5) in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure a safe working environment and proper management of this chemical compound.

Hazard Identification and Classification

3-bromo-1H-indazol-6-amine is classified with the following hazards. Adherence to strict safety protocols is mandatory to mitigate risks associated with its handling.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed. [1]
Skin Irritation (Category 2)	H315: Causes skin irritation. [1]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation. [1]
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation. [1]

Signal Word: Warning

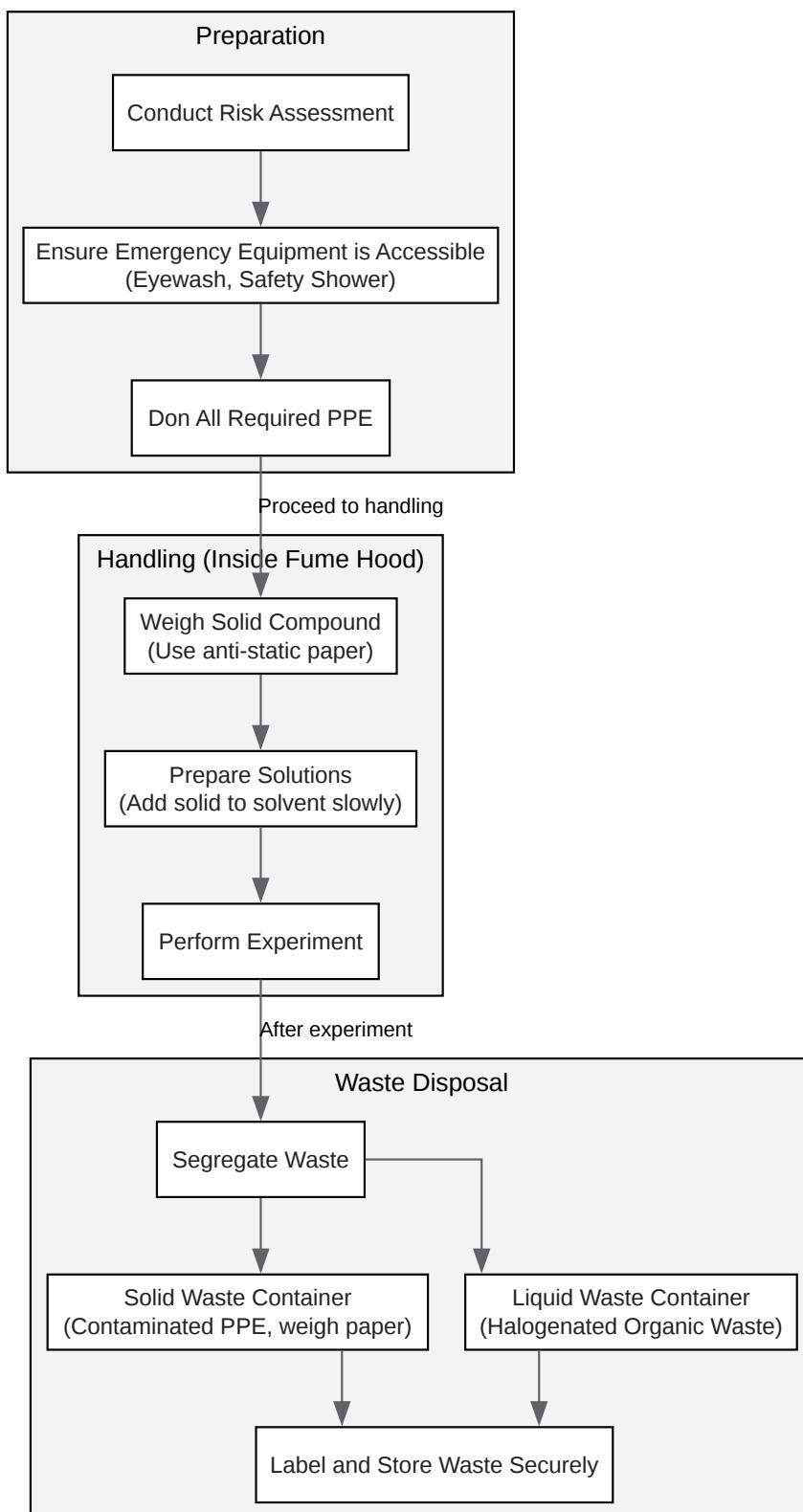
Personal Protective Equipment (PPE)

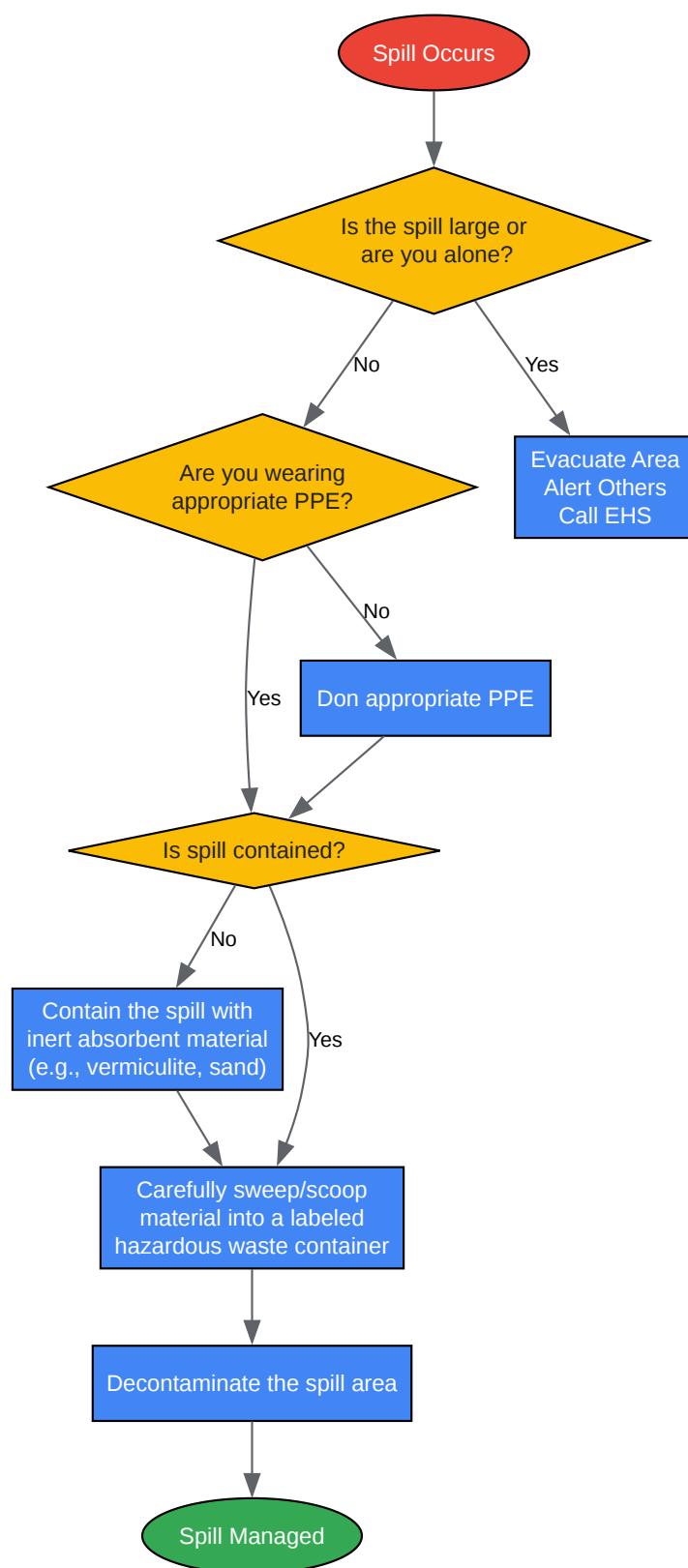
A comprehensive PPE strategy is the primary line of defense against potential exposure. The following equipment must be worn at all times when handling this compound.[\[2\]](#)[\[3\]](#)

Protection Category	Equipment	Standard/Specification	Purpose
Engineering Control	Certified Chemical Fume Hood	-	To minimize inhalation of dust and vapors. [2] [4] [5]
Eye and Face	Chemical Splash Goggles	ANSI Z87.1 compliant	Protects against chemical splashes. [4]
Face Shield	To be worn over goggles	Provides full-face protection during procedures with a high risk of splashing. [4] [6]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or Neoprene (double-gloving recommended)	Prevents direct skin contact. Change gloves frequently. [2] [4]
Body Protection	Flame-Resistant Laboratory Coat	Nomex® or 100% cotton	Protects skin and personal clothing from contamination. Must be fully buttoned. [2] [4]
Full-Length Pants	-	Covers lower body to prevent skin exposure. [4]	
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	Made of a non-porous material	Protects feet from spills and falling objects. [2] [4]
Respiratory	NIOSH-Approved Respirator	Required if working outside a fume hood	Protects against inhalation of airborne particulates. [2] [4]

Operational and Disposal Plan

A systematic approach to handling and disposal is crucial for safety and experimental integrity. The following workflow outlines the necessary steps from preparation to final waste disposal.



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